

# Btk-IN-7: Comprehensive Application Notes for Researchers

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## Compound of Interest

Compound Name: Btk-IN-7

Cat. No.: B12422773

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the potent and selective Bruton's tyrosine kinase (Btk) inhibitor, **Btk-IN-7**.

**Btk-IN-7** is a significant tool in the study of B-cell signaling pathways and the development of therapeutics for autoimmune diseases and B-cell malignancies. With a reported IC<sub>50</sub> of 4.0 nM, it demonstrates high potency and selectivity.<sup>[1][2]</sup> This document outlines its solubility characteristics, provides detailed protocols for its preparation in experimental settings, and illustrates its mechanism of action within the Btk signaling pathway.

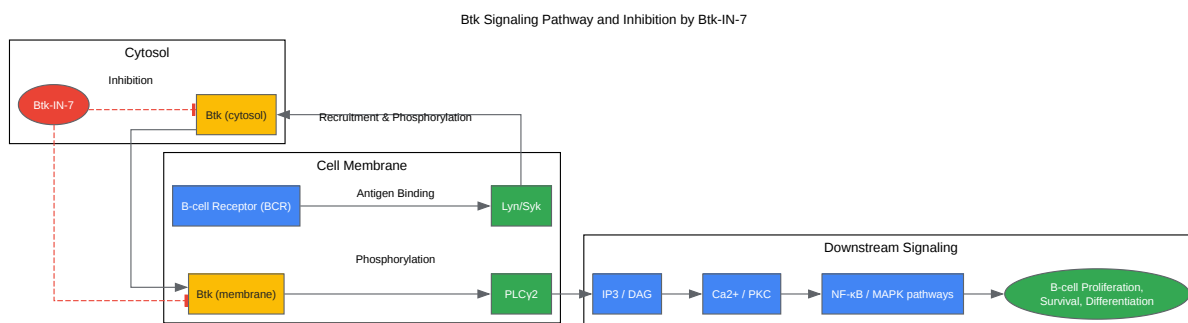
## Physicochemical and Solubility Data

A summary of the known physicochemical and storage information for **Btk-IN-7** is provided below. It is important to note that specific quantitative solubility data in common laboratory solvents is not readily available in the public domain. Researchers should perform small-scale solubility tests to determine the optimal solvent and concentration for their specific experimental needs.

Property	Value	Source
Molecular Weight	540.61 g/mol	[1]
Formula	C30H32N6O4	[1]
IC50	4.0 nM	[1][2]
Solubility in DMSO	Data not available	
Solubility in Ethanol	Data not available	
Solubility in Water	Expected to be low	
Powder Storage	2 years at -20°C	[1]
Solution in DMSO	2 weeks at 4°C	[1]
Solution in DMSO	6 months at -80°C	[1]

## Btk Signaling Pathway and Mechanism of Action of Btk-IN-7

Bruton's tyrosine kinase is a critical non-receptor tyrosine kinase in the B-cell receptor (BCR) signaling pathway. Upon BCR engagement, Btk is recruited to the cell membrane and activated through phosphorylation. Activated Btk then phosphorylates downstream targets, including phospholipase C gamma 2 (PLCγ2), leading to a cascade of signaling events that ultimately regulate B-cell proliferation, differentiation, and survival. **Btk-IN-7**, as a potent inhibitor, is designed to block the kinase activity of Btk, thereby disrupting this signaling cascade.



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Caption: Btk signaling pathway and the inhibitory action of **Btk-IN-7**.

## Experimental Protocols

The following protocols are generalized based on common practices for small molecule kinase inhibitors. It is crucial to adapt these protocols based on the specific requirements of the experimental system and the determined solubility of **Btk-IN-7**.

### Preparation of Btk-IN-7 Stock Solution (10 mM)

Materials:

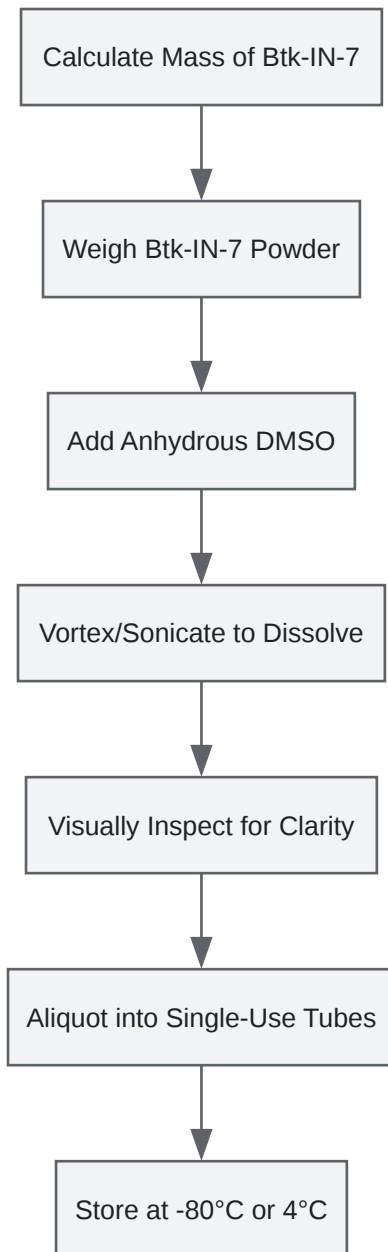
- **Btk-IN-7** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes

- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the mass of **Btk-IN-7** required to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 540.61 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.4061 \text{ mg}$
- Weigh the calculated amount of **Btk-IN-7** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, briefly sonicate the tube in a water bath to aid dissolution.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).[\[1\]](#)

## Workflow for Btk-IN-7 Stock Solution Preparation



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## References

- 1. BTK-IN-7 Datasheet DC Chemicals [dcchemicals.com]
- 2. BTK-IN-7|CAS |DC Chemicals [dcchemicals.com]
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